

Personal protective equipment for handling DB008

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Compound of Interest

Compound Name: DB008

Cat. No.: B10855475

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Essential Safety and Handling Guide for DB008

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the selective PARP16 inhibitor, **DB008**. The following guidelines are based on general laboratory safety protocols for potent enzyme inhibitors and publicly available research data, as a specific Safety Data Sheet (SDS) for **DB008** could not be located. Researchers should always supplement this information with their institution's specific safety protocols and a thorough risk assessment before beginning any work.

Chemical and Physical Properties

DB008 is a potent and selective inhibitor of Poly(ADP-ribose) polymerase 16 (PARP16), a key enzyme in the unfolded protein response (UPR).[1] It functions as a covalent inhibitor, containing an acrylamide electrophilic reagent.[2][3][4]

Property	Value	Source
Chemical Name	DB008	MedchemExpress
CAS Number	2991637-98-8	Not explicitly stated, but associated with DB008
Molecular Formula	C25H21FN4O3	Not explicitly stated, but associated with DB008
Molecular Weight	444.46 g/mol	Not explicitly stated, but associated with DB008
IC50	0.27 μ M for PARP16	[2]
Mechanism of Action	Covalently modifies Cys169 of PARP16	[2]
Key Feature	Membrane-permeable and contains an alkyne group for click chemistry	[2]

Personal Protective Equipment (PPE)

Due to the lack of a specific SDS for **DB008**, a cautious approach to PPE is warranted. The following recommendations are based on handling potent, biologically active small molecules in a research laboratory setting.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	To prevent skin contact with the potent enzyme inhibitor.
Eye Protection	Safety glasses with side shields or safety goggles	To protect eyes from splashes or aerosols.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood	To minimize inhalation of any potential aerosols or dust.

Operational Plan: Handling and Storage

Handling:

- Work Area: All handling of **DB008**, especially when in powdered form or when preparing solutions, should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- Weighing: When weighing the solid compound, use an analytical balance within a ventilated enclosure if possible.
- Solution Preparation: Prepare solutions in a chemical fume hood. Avoid generating aerosols.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling **DB008**, even if gloves were worn.

Storage:

- Store **DB008** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.
- Follow any specific storage temperature recommendations provided by the supplier.

Disposal Plan

As a potent research chemical, **DB008** and any contaminated materials should be disposed of as hazardous chemical waste.

- Solid Waste: Collect any solid **DB008** waste and contaminated consumables (e.g., weigh boats, pipette tips) in a clearly labeled hazardous waste container.
- Liquid Waste: Collect liquid waste containing **DB008** in a sealed and appropriately labeled hazardous waste container. Do not pour down the drain.
- Decontamination: Decontaminate work surfaces with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

- Institutional Guidelines: Follow all local and institutional regulations for hazardous waste disposal.

Experimental Protocol: Preparation of DB008 for In Vivo Studies

The following protocol for preparing a **DB008** solution is adapted from publicly available information.^[2] This protocol is provided as an example and may need to be optimized for specific experimental needs.

Objective: To prepare a clear solution of **DB008** at a concentration of ≥ 5 mg/mL.

Materials:

- **DB008**
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% sodium chloride)

Procedure:

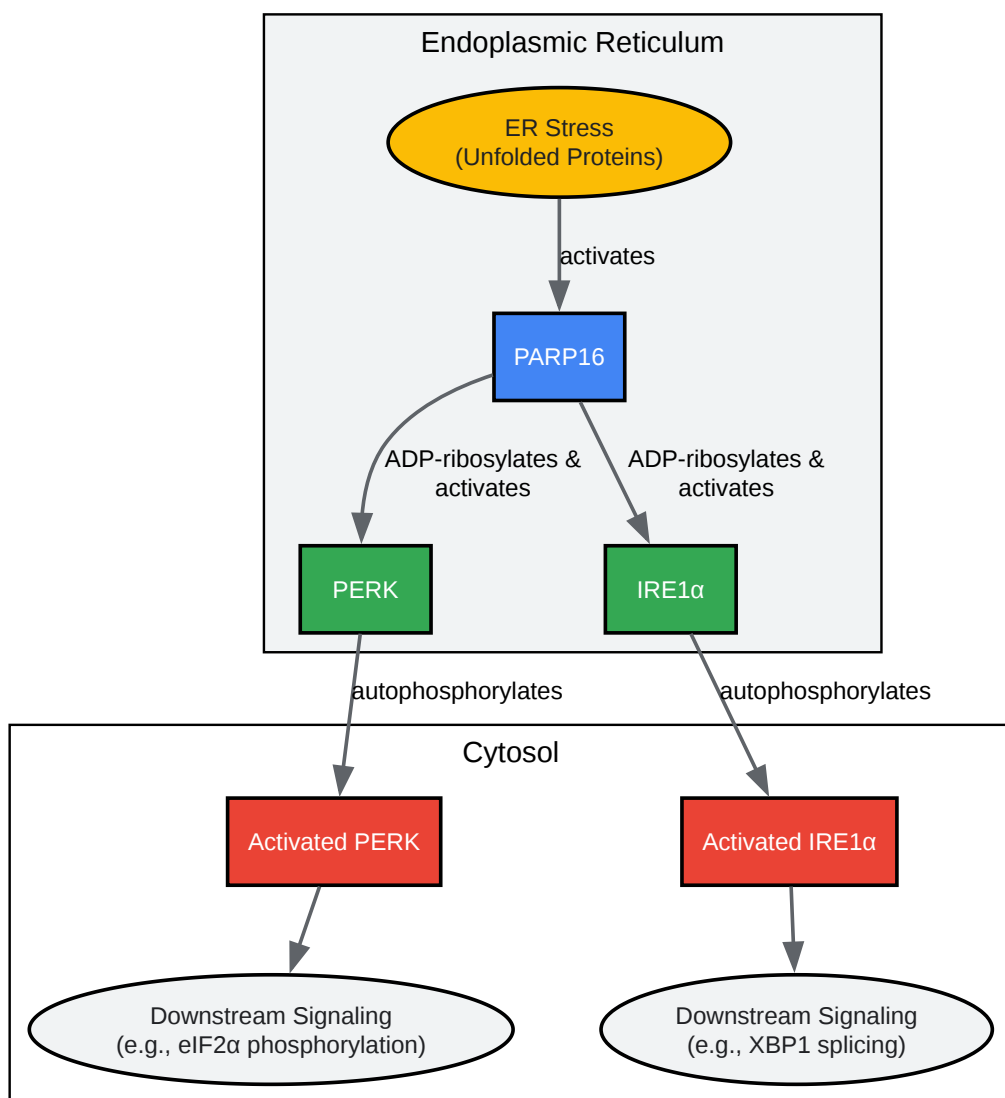
- Prepare a DMSO stock solution: Dissolve **DB008** in DMSO to a concentration of 50 mg/mL.
- Prepare the working solution (example for 1 mL): a. To 400 μ L of PEG300, add 100 μ L of the 50 mg/mL DMSO stock solution. b. Mix thoroughly until a homogenous solution is formed. c. Add 50 μ L of Tween-80 and mix again until the solution is clear. d. Add 450 μ L of saline to bring the final volume to 1 mL. e. Mix thoroughly.

Note: This protocol is a guideline. The solubility and stability of the final formulation should be confirmed for your specific experimental conditions.

PARP16 Signaling Pathway in the Unfolded Protein Response

PARP16 is an endoplasmic reticulum (ER)-resident protein that plays a crucial role in the unfolded protein response (UPR), a cellular stress response to the accumulation of unfolded or misfolded proteins in the ER.[1] PARP16 acts as a key activator of two of the three major UPR sensors: PERK and IRE1 α . [1][5]

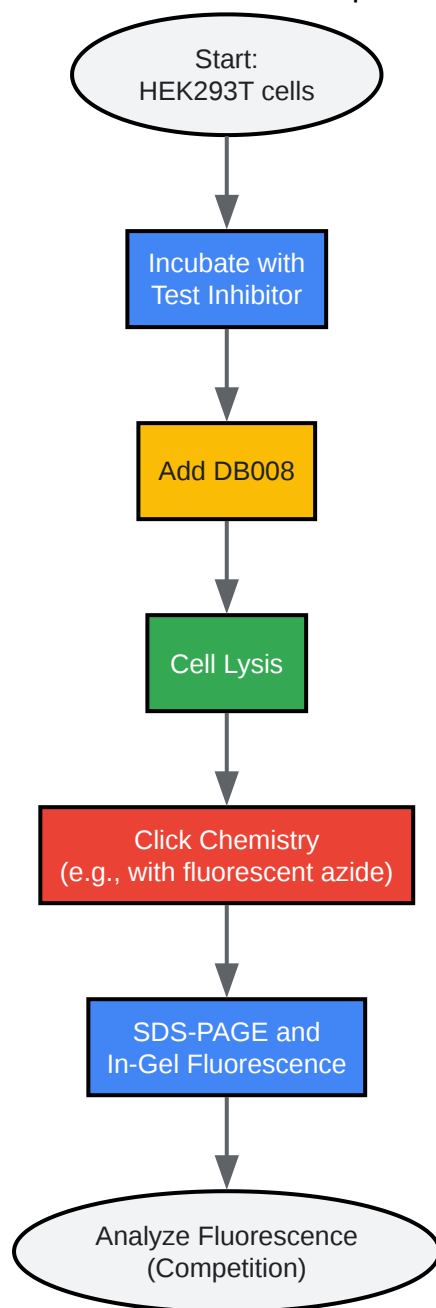
PARP16 Activation of the Unfolded Protein Response

[Click to download full resolution via product page](#)Caption: PARP16 activation of PERK and IRE1 α in the UPR.

Experimental Workflow: In-Cell Competition Labeling Assay

DB008, being a covalent inhibitor with a clickable alkyne handle, can be used as a probe to assess the engagement of other potential PARP16 inhibitors within cells.[\[3\]](#)[\[4\]](#)

Workflow for In-Cell PARP16 Competition Labeling

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Caption: Workflow for assessing PARP16 target engagement.

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References

- 1. PARP16 is a tail-anchored endoplasmic reticulum protein required for the PERK and IRE1 α -mediated unfolded protein response - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Structure-guided design and characterization of a clickable, covalent PARP16 inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Structure-guided design and characterization of a clickable, covalent PARP16 inhibitor - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 5. Gene - PARP16 [maayanlab.cloud]
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